

Personal protective equipment for handling DS21360717

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Compound of Interest

Compound Name: DS21360717

Cat. No.: B10815245

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Essential Safety and Handling Guide for DS21360717

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling the FER tyrosine kinase inhibitor **DS21360717** (CAS No. 2304654-43-9). Adherence to these guidelines is critical for ensuring a safe laboratory environment and maintaining the integrity of this research compound.

Compound Information

DS21360717 is a potent, orally active, and selective FER tyrosine kinase inhibitor with demonstrated anti-cancer activity.[1][2][3] It is a synthetic, small-molecule inhibitor developed through advanced chemical synthesis for pharmaceutical research.[4] While classified as "not a hazardous substance or mixture" according to the provided Safety Data Sheet (SDS), proper handling and personal protective equipment are essential to minimize exposure and ensure safety.[5]

Physical and Chemical Properties

Property	Value
Chemical Formula	C ₂₁ H ₂₃ N ₇ O
Molecular Weight	389.45 g/mol
Appearance	Solid powder
Purity	>98%
Solubility	Soluble in DMSO
CAS Number	2304654-43-9

Source: ChemScene, MedKoo Biosciences[3][5]

Personal Protective Equipment (PPE)

A comprehensive PPE program is crucial for laboratory safety.[4] The following PPE is recommended when handling **DS21360717** to prevent skin and eye contact, and inhalation.[5]

PPE Category	Specific Recommendations
Eye Protection	Safety goggles with side-shields
Hand Protection	Protective gloves (e.g., nitrile)
Body Protection	Impervious clothing (e.g., lab coat)
Respiratory Protection	Suitable respirator (use in well-ventilated areas)

Operational Plan: Handling and Storage

1. Engineering Controls:

- Always handle **DS21360717** in a well-ventilated area.[5]
- Use a chemical fume hood to avoid the formation and inhalation of dust and aerosols.[5]
- Ensure a safety shower and eyewash station are readily accessible.[5]

2. Handling Procedures:

- Avoid direct contact with skin and eyes.[\[5\]](#)
- Do not inhale dust or aerosols.[\[5\]](#)
- Minimize the quantity of material handled at any one time.

3. Storage:

- Store in a dry, dark place.[\[3\]](#)
- For short-term storage (days to weeks), maintain at 0 - 4°C.[\[3\]](#)
- For long-term storage (months to years), store at -20°C.[\[3\]](#)
- The product is stable for several weeks at ambient temperature during shipping.[\[3\]](#)

Emergency First Aid Measures

In case of exposure, follow these first aid procedures:[\[5\]](#)

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water, removing contact lenses if present. Seek medical attention.
Skin Contact	Rinse skin thoroughly with water. Remove contaminated clothing. Seek medical attention.
Inhalation	Move the person to fresh air. If breathing is difficult, provide respiratory support. Seek medical attention.
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Seek medical attention.

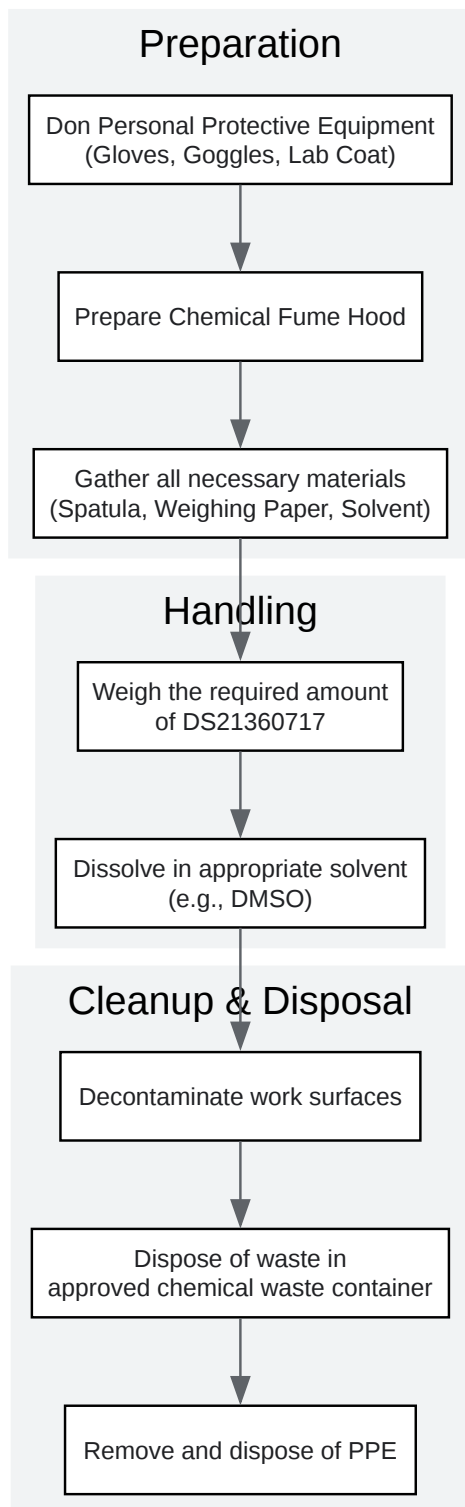
Disposal Plan

Dispose of **DS21360717** and any contaminated materials in accordance with local, state, and federal regulations for chemical waste. Do not allow the product to enter drains, water courses, or the soil.^[5]

Experimental Workflow: Handling **DS21360717** Powder

The following diagram outlines the standard procedure for handling **DS21360717** in a laboratory setting.

Workflow for Handling DS21360717 Powder



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Caption: Standard operational workflow for handling **DS21360717** powder.

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